

Application Notes and Protocols: SJ1008030-Mediated JAK2 Degradation Analysis by Western Blot

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Compound of Interest

Compound Name: SJ1008030

Cat. No.: B12409258

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These application notes provide a detailed protocol for the analysis of Janus Kinase 2 (JAK2) degradation mediated by the PROTAC (Proteolysis Targeting Chimera) molecule **SJ1008030** using Western blot analysis. **SJ1008030** is a potent and selective JAK2 degrader, inducing its ubiquitination and subsequent degradation by the proteasome.^{[1][2][3][4][5]} This protocol is intended for use in cell-based assays to characterize the dose-dependent efficacy and selectivity of **SJ1008030**.

Introduction

The JAK-STAT signaling pathway is a critical regulator of cellular proliferation, differentiation, and immune response. Dysregulation of this pathway, often through mutations or overexpression of components like JAK2, is implicated in various hematological malignancies and inflammatory diseases. **SJ1008030** is a PROTAC designed to specifically target JAK2 for degradation, offering a promising therapeutic strategy. Western blotting is a fundamental technique to quantitatively assess the reduction of total and phosphorylated JAK2 protein levels in response to **SJ1008030** treatment.

Data Presentation

The following tables summarize quantitative data from representative studies on the effects of **SJ1008030** on JAK2 levels.

Table 1: Dose-Dependent Degradation of JAK2 by **SJ1008030** in MHH–CALL-4 Cells[5]

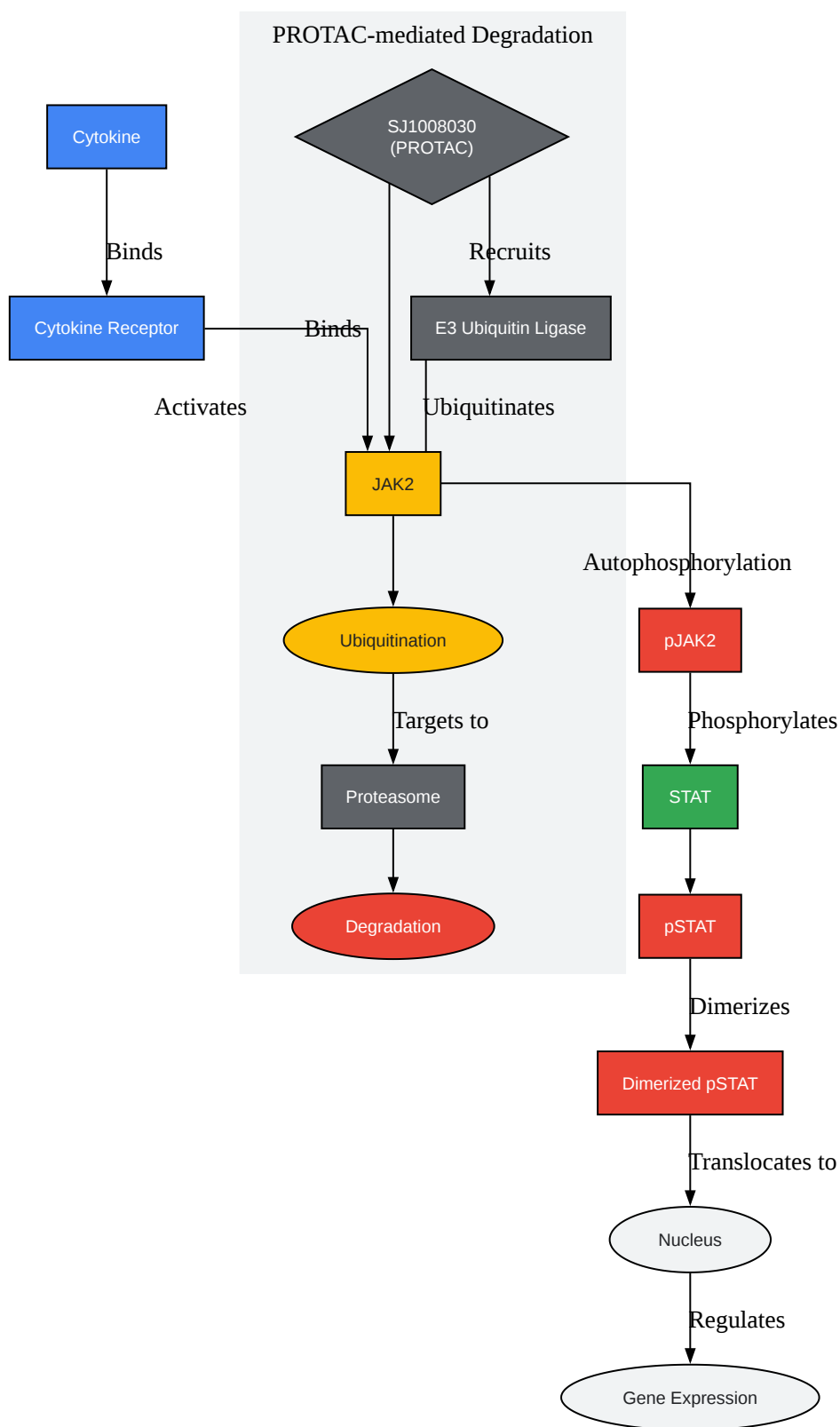
SJ1008030 Concentration	Incubation Time	Result
1 nM	72 hours	Significant dose-dependent degradation of JAK2 observed.
10 nM	72 hours	Significant dose-dependent degradation of JAK2 observed.
100 nM	72 hours	Significant dose-dependent degradation of JAK2 observed.
1 µM	72 hours	Significant dose-dependent degradation of JAK2 observed.
4.3 µM	72 hours	Significant dose-dependent degradation of JAK2 observed.

Table 2: Dose-Dependent Degradation of JAK2 by **SJ1008030** in Xenograft SJBALL021415 Bone Marrow Cells[1][2][3]

SJ1008030 Concentration	Incubation Time	Result
1 nM	24 hours	Near-complete, dose-dependent degradation of JAK2.
10 nM	24 hours	Near-complete, dose-dependent degradation of JAK2.
100 nM	24 hours	Near-complete, dose-dependent degradation of JAK2.
1000 nM	24 hours	Near-complete, dose-dependent degradation of JAK2.

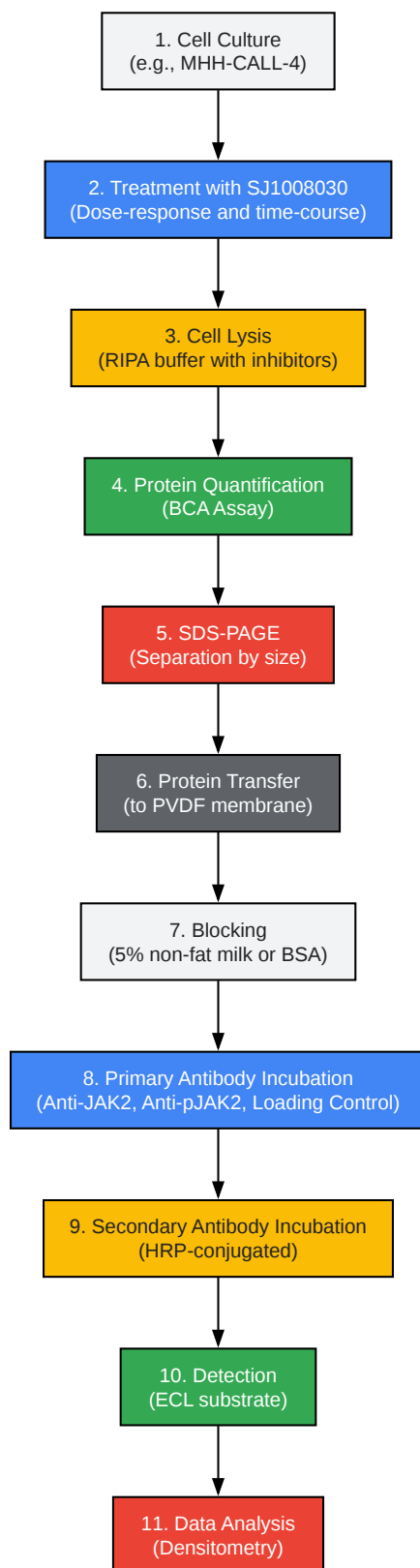
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the JAK2 signaling pathway and the experimental workflow for Western blot analysis of **SJ1008030**-mediated JAK2 degradation.



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Caption: JAK2 signaling pathway and mechanism of **SJ1008030**-mediated degradation.



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. SJ 1008030 | Active Degradors | Tocris Bioscience [tocris.com]
- 5. medchemexpress.com [medchemexpress.com]
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